

solid-state NMR RNA resonance assignment using [2'-13C]uridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: [2'-13C]uridine

CAS No.: 478511-11-4

Cat. No.: B584034

[Get Quote](#)

Application Note: Precision RNA Resonance Assignment & Conformation Analysis using [2'-13C]Uridine in Solid-State NMR

Part 1: Executive Summary & Strategic Rationale

The Challenge: The "Ribose Zipper" in Solid-State NMR Solid-state NMR (ssNMR) has emerged as a powerful tool for studying large, non-crystalline RNA complexes (e.g., RNP granules, viral genomes). However, RNA ssNMR faces a critical bottleneck: spectral crowding. Unlike proteins, where side chains vary significantly, RNA is composed of only four chemically similar nucleotides. The ribose sugar resonances (C2', C3', C4') typically cluster in a narrow chemical shift range (70–78 ppm), creating a "ribose zipper" of overlapping peaks that makes sequential assignment in uniformly labeled samples nearly impossible for RNAs larger than 30 nucleotides.

The Solution: Atom-Specific [2'-13C]Uridine Labeling This protocol details the strategic application of [2'-13C]uridine—a uridine analog isotopically labeled exclusively at the ribose 2' carbon. By incorporating this specific isotopomer into RNA, researchers can:

- Deconvolute Spectra: Selectively observe Uridine C2' resonances without background interference from other carbons or nucleotides.
- Define Sugar Pucker: The C2' chemical shift is the most sensitive reporter of ribose conformation (C2'-endo South vs. C3'-endo North), a critical determinant of RNA secondary structure.^[1]
- Anchor Sequential Walks: Use the unambiguous U-C2' frequencies to "pin" spin systems in fully labeled spectra.

Part 2: Scientific Mechanism & Experimental Logic

The Physics of C2' Sensitivity

The ribose ring exists in dynamic equilibrium between two principal puckers: C3'-endo (A-form helix, "North") and C2'-endo (flexible loops/DNA-like, "South"). The electron density around C2' changes dramatically between these states due to the orientation of the 2'-hydroxyl group and the ring strain.

- C3'-endo (A-form): C2' resonates upfield (typically 70–74 ppm).
- C2'-endo (Loops): C2' resonates downfield (typically 74–79 ppm).

By labeling only the C2' position, we eliminate the strong dipolar couplings to C1' and C3' that usually broaden the line, resulting in higher resolution.

The "Divide and Conquer" Assignment Strategy

We do not use [2'-13C]U in isolation for structure determination. It is used as a filter.

- Experiment A (Uniform): Run on a uniformly 13C-labeled sample. Shows all peaks but is crowded.
- Experiment B (Selective): Run on a [2'-13C]U labeled sample. Shows only U-C2' peaks.
- Analysis: Overlay B onto A. The peaks that align are positively identified as U-C2'. This allows you to start the sequential assignment walk (N1 ↔ C1' ↔ C2' ↔ C3') from a known, fixed point.

Part 3: Detailed Experimental Protocols

Protocol A: Sample Preparation (Chemo-Enzymatic Incorporation)

Note: [2'-13C]UTP is rarely stock commercial; it is best synthesized chemo-enzymatically or purchased as a custom phosphoramidite.

Materials:

- **[2'-13C]Uridine** (precursor) or [2'-13C]Ribose + Uracil
- T7 RNA Polymerase (high concentration)
- Unlabeled ATP, GTP, CTP
- DNA Template (promoter + sequence)
- Magnesium Acetate, Spermidine, DTT

Workflow:

- NTP Synthesis (If starting from nucleoside): Phosphorylate **[2'-13C]Uridine** to [2'-13C]UTP using a nucleoside kinase/kinase cascade (e.g., Uridine Kinase → UMP Kinase → NDP Kinase).
- In Vitro Transcription (IVT):
 - Reaction Mix: 40 mM Tris-HCl (pH 8.1), 25 mM Mg(OAc)₂, 5 mM DTT, 1 mM Spermidine.
 - Nucleotides: 4 mM [2'-13C]UTP, 4 mM ATP/GTP/CTP (unlabeled).
 - Incubation: 3–4 hours at 37°C.
- Purification: HPLC (anion exchange) or PAGE purification to remove abortive transcripts.
- Folding: Anneal RNA by heating to 90°C and slow cooling in ssNMR buffer (typically containing 5-10 mM Mg²⁺).

- Packing: Centrifuge into a 1.9mm or 3.2mm MAS rotor.

Protocol B: Solid-State NMR Acquisition Strategy

Instrument: >600 MHz (14.1 T) Spectrometer. Probe: MAS probe (HCN or HC). Temperature: Cooling required (sample temp ~260K-280K to prevent degradation).

Pulse Sequence 1: 1D ^{13}C CP-MAS (Quality Control)

- Purpose: Verify label incorporation and sample integrity.
- Expectation: A single, sharp dominant cluster of peaks in the 70–80 ppm region. No aromatic signals (since the base is unlabeled).

Pulse Sequence 2: 2D ^{13}C - ^{13}C DARR (Dipolar Assisted Rotational Resonance)

- Purpose: To observe C2' chemical shifts and, if mixing time is long, intermolecular contacts or contacts to natural abundance neighbors (low sensitivity).
- Parameters:
 - MAS Rate: 10–15 kHz.
 - Mixing Time: 50 ms (short) to check purity; 500 ms (long) to probe spatial proximity to unlabeled neighbors (difficult but possible).
 - Acquisition: High number of scans (NS > 512) due to sparse labeling.

Pulse Sequence 3: 2D ^{15}N - ^{13}C NCA (If U is also ^{15}N labeled)

- Advanced: If using [$2'$ - ^{13}C , Uniform- ^{15}N]U, use an NCA sequence optimized for N1-C1'...C2' transfer.
- Transfer Path: $^{15}\text{N}_1$ (Base) → $^{13}\text{C}_{1'}$ (Natural Abundance) → $^{13}\text{C}_{2'}$ (Label).
- Note: This requires specific band-selective pulses to bridge the C1'-C2' gap if C1' is not labeled.

Part 4: Data Presentation & Analysis

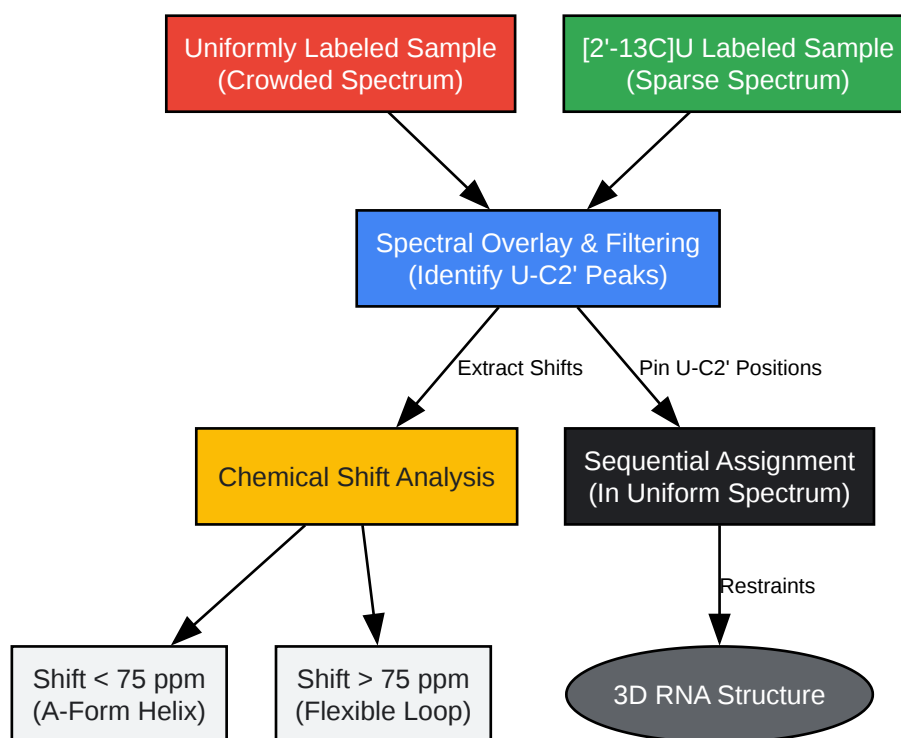
Table 1: Chemical Shift Statistics for Ribose Pucker Determination

Use these ranges to interpret your [2'-13C]U peaks.

Ribose Carbon	Conformation	Chemical Shift (ppm)	Diagnostic Utility
C2'	C3'-endo (A-form/Helix)	70.0 – 74.5	High (Primary Probe)
C2'	C2'-endo (Loop/Flexible)	75.0 – 79.0	High (Primary Probe)
C1'	C3'-endo	91.0 – 95.0	Medium (Overlap common)
C1'	C2'-endo	86.0 – 90.0	Medium
C4'	C3'-endo	75.0 – 79.0	Low (Overlaps with C2'-endo)
C4'	C2'-endo	80.0 – 84.0	Low

Visualization: The Assignment Logic

The following diagram illustrates the logical flow of using [2'-13C]U data to resolve ambiguities in a uniformly labeled dataset.



[Click to download full resolution via product page](#)

Figure 1: The "Pinning" Strategy. Selective [2'-13C]U data acts as a mask to identify specific resonances within the crowded uniformly labeled spectrum, enabling pucker determination and sequential connectivity.

Part 5: Troubleshooting & Validation

Issue 1: Low Sensitivity

- Cause: The 2' position is only one carbon out of many. In a large RNA, the molar concentration of U-C2' is low.
- Fix: Use Cross-Polarization (CP) optimization. The C2' has a direct H2' proton. Optimize the CP contact time (typically 0.5 – 1.5 ms) specifically on the [2'-13C] sample to maximize signal.

Issue 2: Scrambling (Metabolic)

- Cause: If using in vivo expression (bacteria), the label might scramble to other positions.

- Fix: Use In Vitro Transcription (IVT) as described in Protocol A. T7 polymerase does not scramble ribose labels.

Issue 3: Inability to distinguish U from C

- Cause: If CTP is also labeled (accidental).
- Validation: Run a 1D ^{13}C spectrum.^[2] If you see peaks in the aromatic region (>140 ppm), your label has scrambled to the base, or the NTP source was impure. $[2'\text{-}^{13}\text{C}]\text{U}$ should show zero aromatic signal.

Part 6: References

- Marchanka, A., & Carlomagno, T. (2018).^{[3][4]} Isotope labeling for studying RNA by solid-state NMR spectroscopy.^{[3][4][5][6][7]} Journal of Biomolecular NMR.^[3] [\[Link\]](#)
- Wenter, P., et al. (2006). Short, synthetic and selectively ^{13}C -labeled RNA sequences for the NMR structure determination of protein–RNA complexes. Nucleic Acids Research. [\[Link\]](#)
- Fürtig, B., et al. (2003). NMR spectroscopy of RNA.^{[3][5][6][7][8][9][10][11][12][13][14]} ChemBioChem. (Foundational work on ribose shifts). [\[Link\]](#)
- Lu, K., et al. (2010).^{[7][15]} Isotope labeling strategies for NMR studies of RNA. Journal of Biomolecular NMR.^[3] [\[Link\]](#)
- Ebrahimi, P., et al. (2001). Ribose conformation in solution and solid state: a comparative study. (Reference for C2'/C3' chemical shift statistics). [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Nucleic Acid NMR. Sugar Puckering [\[imserc.northwestern.edu\]](http://imserc.northwestern.edu)

- [2. sites.chemengr.ucsb.edu](https://sites.chemengr.ucsb.edu) [sites.chemengr.ucsb.edu]
- [3. Isotope labeling for studying RNA by solid-state NMR spectroscopy | Carlomagno Group](#) [carlomagno-group.org]
- [4. researchgate.net](#) [researchgate.net]
- [5. researchgate.net](#) [researchgate.net]
- [6. repo.uni-hannover.de](https://repo.uni-hannover.de) [repo.uni-hannover.de]
- [7. Strategies for RNA Resonance Assignment by \$^{13}\text{C}/^{15}\text{N}\$ - and \$^1\text{H}\$ -Detected Solid-State NMR Spectroscopy - PMC](#) [pubmed.ncbi.nlm.nih.gov]
- [8. researchgate.net](#) [researchgate.net]
- [9. spin.niddk.nih.gov](https://spin.niddk.nih.gov) [spin.niddk.nih.gov]
- [10. academic.oup.com](#) [academic.oup.com]
- [11. par.nsf.gov](https://par.nsf.gov) [par.nsf.gov]
- [12. Isotope labeling strategies for NMR studies of RNA - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [13. researchgate.net](#) [researchgate.net]
- [14. academic.oup.com](#) [academic.oup.com]
- [15. Frontiers | Strategies for RNA Resonance Assignment by \$^{13}\text{C}/^{15}\text{N}\$ - and \$^1\text{H}\$ -Detected Solid-State NMR Spectroscopy](#) [frontiersin.org]
- To cite this document: BenchChem. [solid-state NMR RNA resonance assignment using $[2'\text{-}^{13}\text{C}]\text{uridine}$]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b584034/docs#solid-state-nmr-rna-resonance-assignment-using-2-13c-uridine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)